

Toxicological Profile of Fenthiaprop in Non-Target Organisms: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

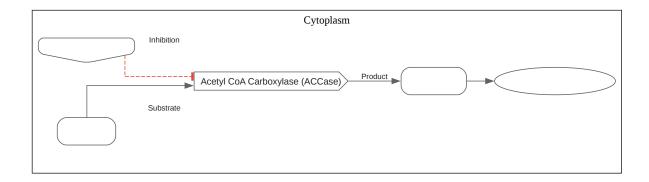
Fenthiaprop, and its more commonly formulated ethyl ester, **Fenthiaprop**-ethyl, are herbicides whose toxicological impact on non-target organisms is a critical aspect of their environmental risk assessment. **Fenthiaprop**-ethyl is considered an obsolete herbicide in some regions, and as such, publicly available ecotoxicological data is limited.[1] This guide provides a comprehensive overview of the known toxicological profile of **Fenthiaprop**-ethyl in key non-target organisms, including aquatic species, birds, and soil dwellers. Where specific data for **Fenthiaprop**-ethyl is unavailable, this document details the standardized experimental protocols, primarily based on OECD guidelines, that are employed to assess the toxicity of such chemical compounds. The primary mode of action for **Fenthiaprop** is the inhibition of Acetyl CoA carboxylase (ACCase), a critical enzyme in fatty acid biosynthesis.[1][2]

Chemical Identity and Mode of Action

- Chemical Name: (RS)-2-[4-(6-chloro-1,3-benzothiazol-2-yloxy)phenoxy]propionic acid
- CAS Registry Number: 73519-50-3[2]
- Formulated Product: Often used as **Fenthiaprop**-ethyl (CAS RN: 93921-15-8), which is hydrolyzed to the active acid form, **Fenthiaprop**, in the environment and within organisms.



Mode of Action: Fenthiaprop is a selective herbicide that inhibits the enzyme Acetyl CoA carboxylase (ACCase).[1][2] This enzyme catalyzes the irreversible carboxylation of acetyl-CoA to produce malonyl-CoA, a critical step in the biosynthesis of fatty acids.[3][4] Inhibition of ACCase disrupts the production of lipids, which are essential for cell membrane integrity and energy storage, ultimately leading to cell death.



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Caption: Simplified signaling pathway of **Fenthiaprop**'s mode of action.

Toxicological Data in Non-Target Organisms

The following tables summarize the available quantitative toxicity data for **Fenthiaprop**-ethyl in various non-target organisms. It is important to note that data is not available for all organism groups.

Aquatic Organisms



Species	Endpoint	Value (µg/L)	Exposure Duration	Reference
Oncorhynchus mykiss (Rainbow trout)	LC50	320	96 hours	[1]
Daphnia magna (Water flea)	EC50	760	48 hours	[1]
Raphidocelis subcapitata (Green algae)	ErC50	19	72 hours	[1]

Avian Species

Species	Endpoint	Value (mg/kg bw)	Exposure Duration	Reference
Colinus virginianus (Bobwhite quail)	LD50	>2000	Single dose	[1]
Anas platyrhynchos (Mallard duck)	LD50	>2000	Single dose	[1]

Honeybees (Apis mellifera)

No specific quantitative toxicity data (LD50) for **Fenthiaprop**-ethyl on honeybees was found in the reviewed literature. Standard testing protocols are described in Section 3.5.

Earthworms (Eisenia fetida)

No specific quantitative toxicity data (LC50) for **Fenthiaprop**-ethyl on earthworms was found in the reviewed literature. Standard testing protocols are described in Section 3.6.

Soil Microorganisms

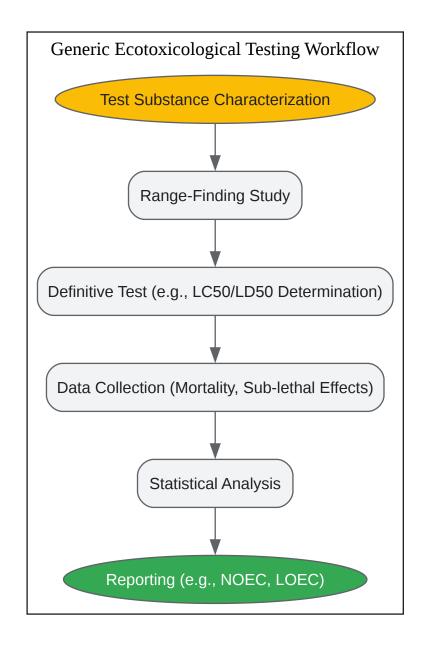


The application of some herbicides has been shown to have an inhibitory effect on soil mycoflora and other microbial populations.[5][6] For instance, studies on other herbicides like fenoxaprop-p-ethyl have indicated a reduction in fungal populations in soil.[5] However, specific studies quantifying the effects of **Fenthiaprop**-ethyl on soil microbial communities were not identified.

Experimental Protocols

The following sections detail the standard experimental methodologies for assessing the toxicity of chemical substances to non-target organisms, primarily based on OECD guidelines. These protocols represent the standard approach for generating the type of data presented in Section 2.





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Caption: A generalized workflow for ecotoxicological testing.

Aquatic Organisms - Fish Acute Toxicity Test (OECD 203)

• Objective: To determine the median lethal concentration (LC50) of a substance to fish over a 96-hour exposure period.



- Test Organism: Species such as Rainbow trout (Oncorhynchus mykiss) or Zebrafish (Danio rerio) are commonly used.
- Methodology:
 - Exposure: Fish are exposed to the test substance in a series of concentrations for 96 hours. The test can be static (water is not changed), semi-static (water is renewed at intervals), or flow-through (water is continuously replaced).
 - Concentrations: A minimum of five concentrations in a geometric series and a control group are used.
 - Observations: Mortalities are recorded at 24, 48, 72, and 96 hours. Any abnormal behavior is also noted.
 - Endpoint: The LC50, the concentration estimated to cause mortality in 50% of the test fish, is calculated for the 96-hour exposure period.

Aquatic Organisms - Daphnia sp. Acute Immobilisation Test (OECD 202)

- Objective: To determine the concentration of a substance that results in the immobilization of 50% of Daphnia magna (EC50) after 48 hours of exposure.
- Test Organism: Young daphnids, less than 24 hours old at the start of the test.
- Methodology:
 - Exposure: Daphnids are exposed to a range of concentrations of the test substance for 48 hours.
 - Concentrations: At least five concentrations in a geometric series and a control are tested.
 - Observations: The number of immobilized daphnids (those unable to swim) is recorded at 24 and 48 hours.
 - Endpoint: The 48-hour EC50 is calculated based on the observed immobilization.



Aquatic Organisms - Algal Growth Inhibition Test (OECD 201)

- Objective: To assess the effects of a substance on the growth of freshwater microalgae or cyanobacteria.
- Test Organism: Commonly used species include Pseudokirchneriella subcapitata (a green alga).
- · Methodology:
 - Exposure: Exponentially growing algal cultures are exposed to the test substance in a nutrient-rich medium for 72 hours.
 - Concentrations: A minimum of five concentrations with three replicates per concentration are used, along with a control group.
 - Measurement: Algal growth (biomass) is measured at least daily, often by cell counts or spectrophotometry.
 - Endpoints: The primary endpoints are the inhibition of growth rate (ErC50) and yield
 (EyC50). The No Observed Effect Concentration (NOEC) may also be determined.[7]

Avian Species - Acute Oral Toxicity Test (OECD 223)

- Objective: To estimate the acute oral toxicity (LD50) of a substance to birds.
- Test Organism: Species such as the Bobwhite quail (Colinus virginianus) or Mallard duck (Anas platyrhynchos) are typically used.[3]
- Methodology:
 - Dosing: Birds are administered a single oral dose of the test substance.
 - Test Designs: The guideline offers three options: a limit test (a single high dose), an LD50only test, or an LD50-slope test which provides more information on the dose-response relationship.[1][5]



- Observation Period: Birds are observed for at least 14 days for mortality and signs of toxicity.
- Endpoint: The LD50, the dose estimated to be lethal to 50% of the test birds, is calculated.

Honeybees - Acute Contact and Oral Toxicity Test (OECD 213 & 214)

- Objective: To determine the acute contact and oral toxicity (LD50) of a substance to adult worker honeybees (Apis mellifera).
- Methodology:
 - Contact Toxicity (OECD 214):
 - Application: A range of doses of the test substance is applied topically to the dorsal thorax of the bees.
 - Observation: Bees are observed for mortality for at least 48 hours.
 - Oral Toxicity (OECD 213):
 - Exposure: Bees are fed a sucrose solution containing a range of concentrations of the test substance for a defined period.[8]
 - Observation: Mortality is recorded for at least 48 hours after the exposure period.
- Endpoint: The 48-hour contact LD50 and oral LD50 are determined.

Earthworms - Acute Toxicity Test (OECD 207)

- Objective: To assess the acute toxicity of substances to earthworms (Eisenia fetida).
- Methodology: The guideline includes two main tests:
 - Filter Paper Contact Test: An initial screening test where earthworms are exposed to the substance on moist filter paper for 48 hours to assess mortality.



- Artificial Soil Test:
 - Exposure: Earthworms are kept in a defined artificial soil medium to which a range of concentrations of the test substance has been added.
 - Duration: The test typically lasts for 14 days.
 - Observations: Mortality and sublethal effects (e.g., changes in behavior and weight) are recorded at 7 and 14 days.
- Endpoint: The 14-day LC50 is calculated, along with the NOEC and LOEC for sublethal effects.

Conclusion

The available data on the toxicological profile of **Fenthiaprop**-ethyl in non-target organisms is limited, likely due to its status as an older and now largely obsolete herbicide. The existing data suggests a moderate to high toxicity to aquatic organisms, particularly algae, and low acute toxicity to avian species. There is a notable lack of publicly accessible data for key non-target invertebrates such as honeybees and earthworms, as well as for soil microbial communities.

For a comprehensive environmental risk assessment of **Fenthiaprop** or related compounds, further studies following standardized OECD guidelines would be necessary to fill these data gaps. The established mode of action as an ACCase inhibitor provides a clear biochemical basis for its herbicidal activity and potential toxic effects. Researchers and drug development professionals should consider the potential for similar off-target effects when designing new molecules with this mode of action.

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